

# A Technical Guide to 5-Fluorouracil-15N2: Isotopic Purity and Enrichment

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## Compound of Interest

Compound Name: 5-Fluorouracil-15N2

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This technical guide provides an in-depth analysis of the isotopic purity and enrichment of **5-Fluorouracil-15N2** ( $^{15}\text{N}_2$ -5-FU), a critical isotopically labeled compound used in pharmaceutical research. Understanding these parameters is essential for the accurate design, execution, and interpretation of studies involving  $^{15}\text{N}_2$ -5-FU, particularly in drug metabolism, pharmacokinetics (DMPK), and as an internal standard for quantitative analysis.

## Introduction to 5-Fluorouracil and Isotopic Labeling

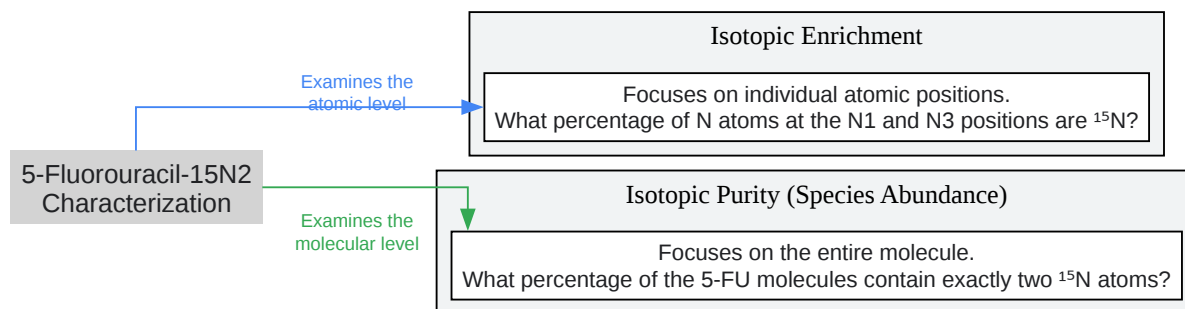
5-Fluorouracil (5-FU) is a pyrimidine analog widely used as a chemotherapeutic agent, primarily in the treatment of colorectal, breast, and gastric cancers.<sup>[1][2]</sup> Its mechanism of action involves the inhibition of thymidylate synthase (TS) and incorporation into RNA and DNA, ultimately leading to cell death.<sup>[1][3][4]</sup>

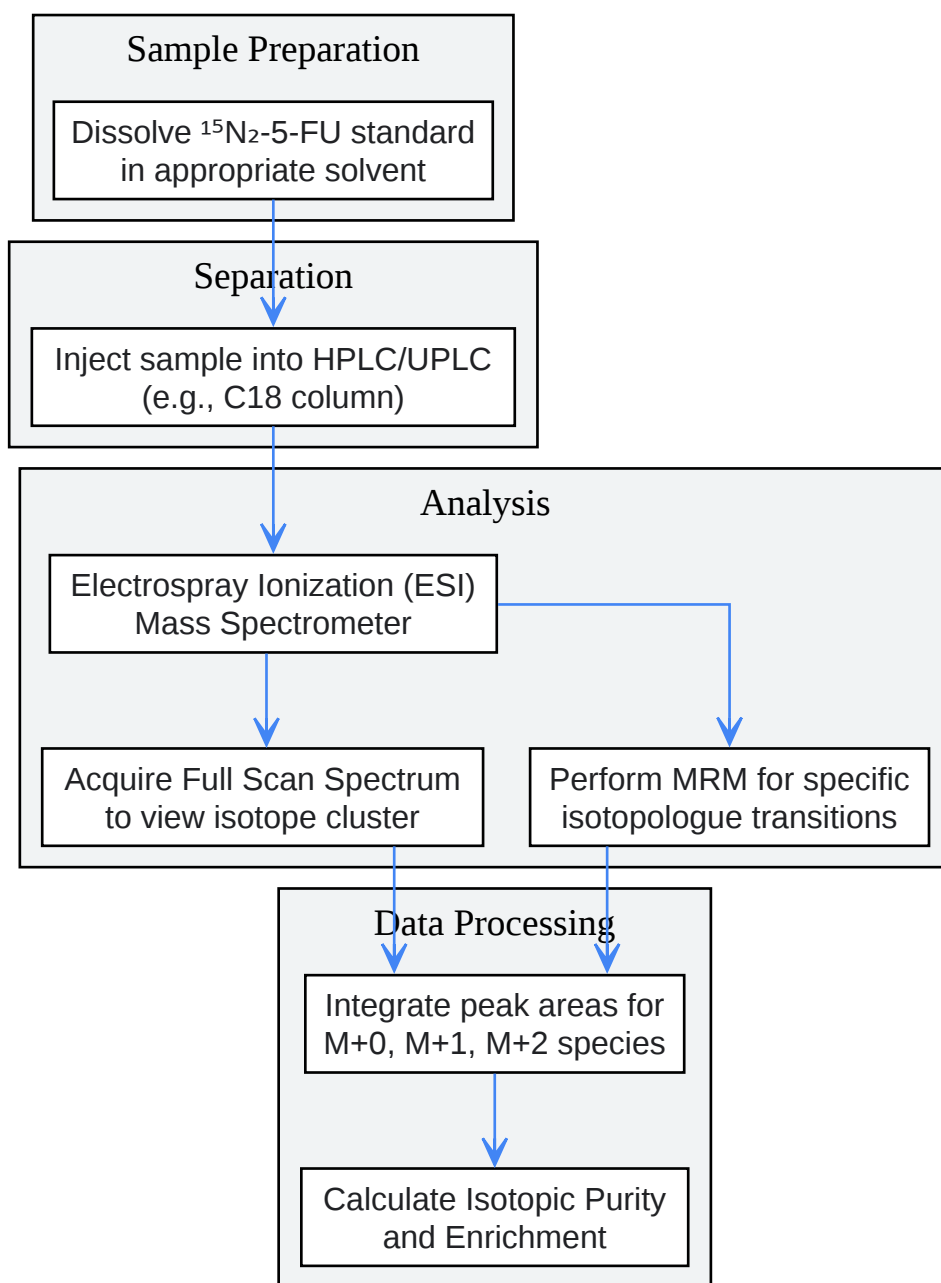
Stable isotope labeling, the substitution of an atom with its non-radioactive isotope (e.g.,  $^{14}\text{N}$  with  $^{15}\text{N}$ ), is a powerful technique in drug discovery and development.<sup>[5][6]</sup> Labeling 5-FU with two  $^{15}\text{N}$  atoms (**5-Fluorouracil-15N2**) creates a molecule that is chemically identical to the parent drug but has a distinct mass.<sup>[6][7]</sup> This mass difference allows for its precise differentiation and quantification in complex biological matrices using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.<sup>[7][8]</sup>  $^{15}\text{N}_2$ -5-FU is frequently used as an internal standard in bioanalytical methods to ensure accuracy and precision in quantifying unlabeled 5-FU in plasma and other biological samples.<sup>[9][10]</sup>

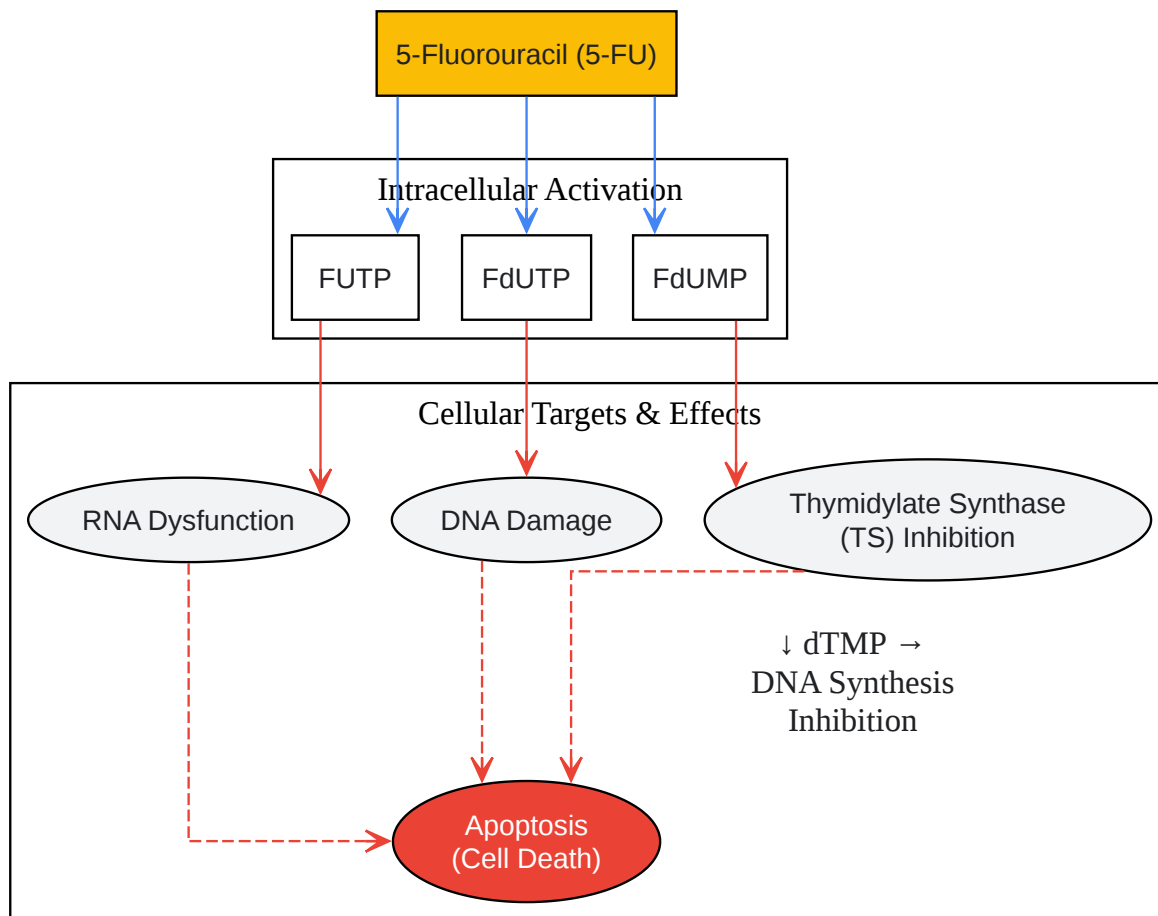
## Differentiating Isotopic Purity and Isotopic Enrichment

While often used interchangeably, isotopic purity and isotopic enrichment are distinct parameters crucial for characterizing isotopically labeled compounds.

- Isotopic Enrichment refers to the percentage of a specific isotope at a given atomic position. For **5-Fluorouracil-<sup>15</sup>N<sub>2</sub>**, it represents the mole fraction of <sup>15</sup>N at the N1 and N3 positions of the pyrimidine ring.[\[11\]](#)
- Isotopic Purity (or Species Abundance) refers to the percentage of molecules in a sample that contain the specified number of isotopic labels.[\[11\]](#) For <sup>15</sup>N<sub>2</sub>-5-FU, this is the proportion of molecules that are the M+2 species (containing two <sup>15</sup>N atoms) relative to other isotopologues (e.g., M+0 with no <sup>15</sup>N, or M+1 with one <sup>15</sup>N).[\[11\]](#)







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
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